

Janelia Fluor Dyes: A Technical Guide to Super-Resolution Microscopy

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Compound of Interest

Compound Name: PA Janelia Fluor? 646, SE

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This guide provides an in-depth exploration of Janelia Fluor (JF) dyes, a revolutionary class of fluorescent probes developed at the Howard Hughes Medical Institute's Janelia Research Campus.^{[1][2][3]} Engineered for exceptional brightness, photostability, and cell permeability, JF dyes have become indispensable tools for overcoming the diffraction limit of light and enabling unprecedented spatial resolution in biological imaging.^{[4][5][6][7]} This document serves as a comprehensive resource for researchers, scientists, and drug development professionals seeking to leverage the power of JF dyes in their super-resolution microscopy (SRM) endeavors.

The Dawn of a Brighter Era in Fluorescence Imaging

Conventional fluorescence microscopy, while a cornerstone of biological research, is fundamentally limited by the diffraction of light to a resolution of approximately 200 nm.^[8] This limitation has long obscured the fine details of subcellular structures and molecular interactions. The advent of super-resolution microscopy techniques, such as Stimulated Emission Depletion (STED), (d)STORM (direct Stochastic Optical Reconstruction Microscopy), and PALM (Photoactivated Localization Microscopy), has shattered this barrier, offering a window into the nanoscale world of the cell.^{[8][9]} The success of these techniques, however, is critically dependent on the quality of the fluorescent probes used.

The ideal fluorophore for SRM must possess a unique combination of properties: intense brightness to ensure detection of single molecules, high photostability to withstand the intense laser illumination required, and for live-cell imaging, excellent cell permeability.[\[10\]](#)[\[11\]](#)

Recognizing the limitations of existing dyes, the Lavis Lab at the Janelia Research Campus embarked on a mission to rationally design and synthesize a new generation of fluorophores, giving rise to the Janelia Fluor dyes.[\[12\]](#)[\[13\]](#)

The key innovation behind the remarkable performance of JF dyes lies in a simple yet profound structural modification: the replacement of the N,N-dimethylamino groups found in traditional rhodamine dyes with four-membered azetidine rings.[\[10\]](#)[\[12\]](#)[\[13\]](#) This seemingly minor change dramatically enhances the quantum efficiency and photon yield of the dyes, resulting in probes that are significantly brighter and more photostable than their predecessors.[\[12\]](#)[\[14\]](#)

The Janelia Fluor Dye Arsenal: A Palette for Every Application

The Janelia Fluor platform is not a monolithic entity but rather a versatile and expanding collection of dyes with finely tuned spectral and chemical properties.[\[7\]](#)[\[15\]](#) This "plug-and-play" modularity allows researchers to select the optimal probe for their specific experimental needs, from multicolor imaging to in vivo studies.[\[7\]](#)[\[14\]](#)

Core Janelia Fluor Dyes

The foundational JF dyes offer a range of excitation and emission wavelengths, enabling flexible experimental design. Their exceptional brightness and photostability make them suitable for a wide array of applications, including confocal microscopy, and are particularly well-suited for dSTORM and STED super-resolution imaging.[\[4\]](#)[\[5\]](#)[\[16\]](#)

Photoactivatable Janelia Fluor (PA-JF) Dyes

For single-molecule localization microscopy (SMLM) techniques like PALM, photoactivatable fluorophores are essential.[\[8\]](#)[\[17\]](#) PA-JF dyes are ingeniously designed to remain in a "dark" state until activated by a specific wavelength of light.[\[18\]](#)[\[19\]](#) This allows for the stochastic activation and localization of individual molecules, enabling the reconstruction of a super-resolved image.[\[8\]](#) These dyes are excellent alternatives to photoactivatable fluorescent

proteins, offering the superior brightness and photostability of synthetic dyes for live-cell PALM experiments.[8][18]

Spontaneously Blinking Janelia Fluor Dyes

A significant advancement for SMLM is the development of spontaneously blinking JF dyes.[20][21] These probes intrinsically cycle between fluorescent "on" and "off" states without the need for photoactivation lasers or specific imaging buffers.[21][22] This simplifies the experimental setup and is particularly advantageous for imaging dense biomolecular structures.[20][21] The blinking properties are tunable through chemical modifications, providing a panel of dyes with optimized duty cycles for various SMLM applications.[20]

Red-Shifted and Fluorinated "JF3" Dyes

To further expand the capabilities of bioimaging, red-shifted and fluorinated JF dyes have been developed.[23] Fluorination shifts the absorption and emission spectra to longer wavelengths, which is ideal for multiplexed imaging and deep-tissue applications where autofluorescence is a concern.[23] These modifications also enhance brightness and stability, making them excellent choices for single-particle tracking and fluorescence lifetime imaging microscopy (FLIM).[23]

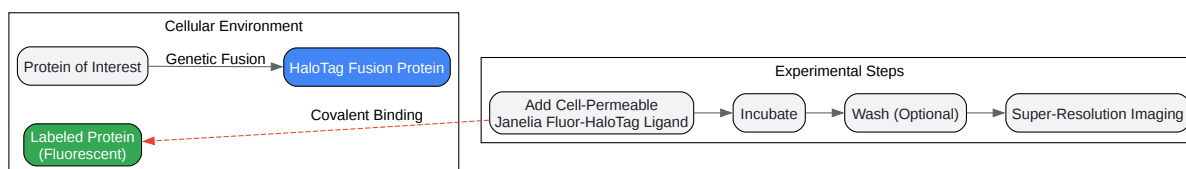
Harnessing the Power of Janelia Fluor Dyes: Labeling Strategies

The effective use of JF dyes hinges on their specific delivery to the target of interest within a cell. Several robust and versatile labeling strategies are available.

Self-Labeling Tags: HaloTag® and SNAP-tag®

A major advantage of JF dyes is their compatibility with self-labeling protein tags such as HaloTag® and SNAP-tag®.[4][10][24] This system involves genetically fusing the tag to a protein of interest. The cell-permeable JF dye, conjugated to a specific ligand for the tag, can then be added to the cell media, where it will covalently bind to the fusion protein.[10][24][25] This approach allows for highly specific intracellular labeling in live cells.[4][10]

Workflow for HaloTag® Labeling



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Caption: Workflow for labeling intracellular proteins using the HaloTag® system and Janelia Fluor dyes.

Antibody-Based Labeling

For fixed and permeabilized cells, or for targeting extracellular epitopes on live cells, antibody-based labeling is a common approach. JF dyes are available with reactive groups, such as NHS esters, that can be conjugated to primary or secondary antibodies.^{[11][16]} This allows for the versatile use of JF dyes in immunofluorescence-based super-resolution applications.

Direct Labeling and Fluorogenic Probes

Certain JF dyes can be conjugated to small molecules that directly bind to specific cellular structures. For example, JF dye-conjugated phalloidin can be used to label actin filaments. Additionally, some JF dyes are fluorogenic, meaning their fluorescence is significantly enhanced upon binding to their target, which reduces background noise and can eliminate the need for wash steps.^{[7][16]}

Photophysical Properties of Selected Janelia Fluor Dyes

The selection of an appropriate JF dye depends on the specific requirements of the experiment, including the available laser lines and the desired spectral properties. The

following table summarizes the key photophysical properties of several commonly used JF dyes.

Dye Name	Excitation Max (nm)	Emission Max (nm)	Quantum Yield (Φ)	Extinction Coefficient (ϵ , $M^{-1}cm^{-1}$)	Key Applications
Janelia Fluor 549	549	571	0.88	101,000	Confocal, dSTORM, STED, Live-cell imaging
Janelia Fluor 585	585	609	0.78	156,000	Confocal, Two-photon, dSTORM
Janelia Fluor 635	635	652	0.56	-	Super-resolution, in vivo imaging [15]
Janelia Fluor 646	646	664	0.54	-	dSTORM, Live-cell imaging [15] [26] [27]
PA-JF 549	549 (activated)	571	-	-	PALM, sptPALM [18] [19]
PA-JF 646	646 (activated)	664	-	-	PALM, sptPALM [19]
JF635b	651	667	-	-	Spontaneous ly blinking SMLM [22]

Note: Photophysical properties can vary depending on the solvent and conjugation partner.

Experimental Protocols for Super-Resolution Microscopy with Janelia Fluor Dyes

The following protocols provide a general framework for using JF dyes in dSTORM and PALM. Optimization may be required for specific cell types and targets.

Protocol: dSTORM Imaging with JF-Labeled Antibodies

This protocol is suitable for imaging fixed and permeabilized cells using JF dye-conjugated secondary antibodies.

Materials:

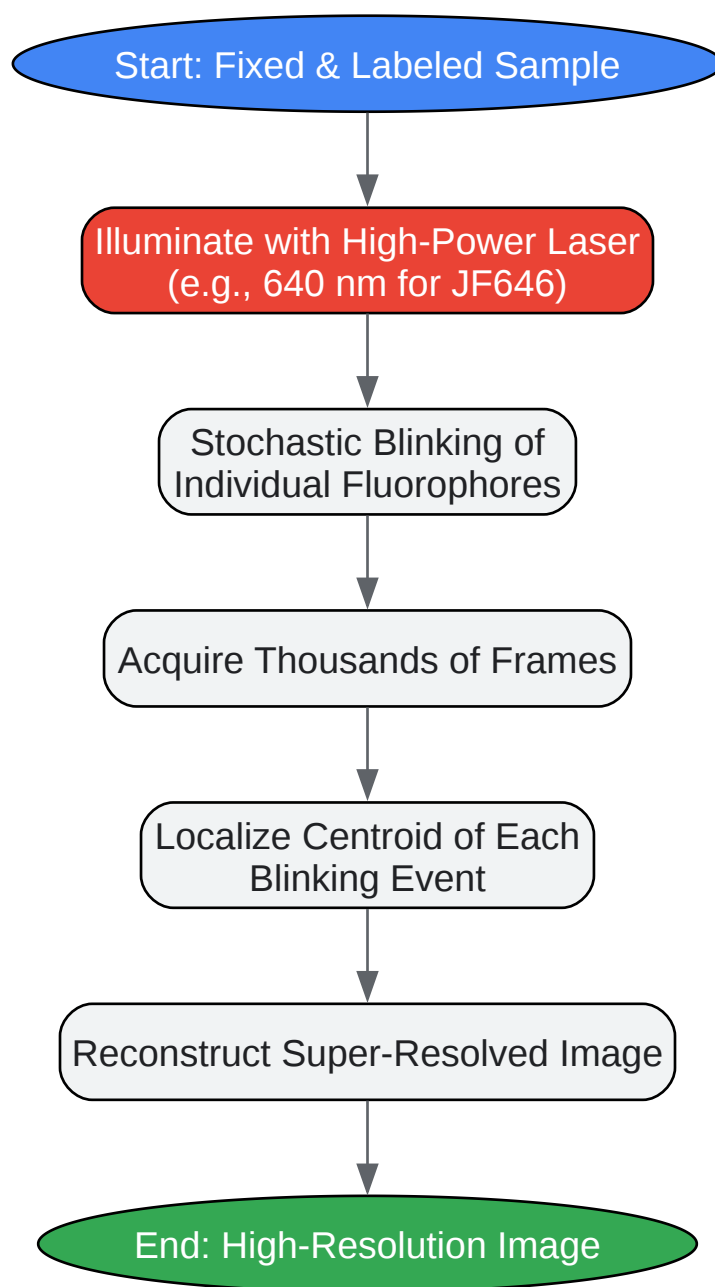
- Cells grown on high-precision coverslips
- Primary antibody against the target of interest
- JF dye-conjugated secondary antibody (e.g., JF 549 or JF 646)
- Paraformaldehyde (PFA) for fixation
- Triton X-100 or Saponin for permeabilization
- Bovine Serum Albumin (BSA) for blocking
- dSTORM imaging buffer (e.g., containing an oxygen scavenging system and a thiol)

Procedure:

- Cell Culture and Fixation:
 - Plate cells on coverslips to the desired confluency.
 - Fix cells with 4% PFA in PBS for 10-15 minutes at room temperature.
 - Wash three times with PBS.
- Permeabilization and Blocking:

- Permeabilize cells with 0.1-0.5% Triton X-100 in PBS for 10-15 minutes.
- Wash three times with PBS.
- Block with 1-3% BSA in PBS for 1 hour at room temperature.
- Antibody Labeling:
 - Incubate with the primary antibody diluted in blocking buffer for 1 hour at room temperature or overnight at 4°C.
 - Wash three times with PBS.
 - Incubate with the JF dye-conjugated secondary antibody diluted in blocking buffer for 1 hour at room temperature, protected from light.
 - Wash three times with PBS.
- Imaging:
 - Mount the coverslip on a microscope slide with dSTORM imaging buffer.
 - Image on a dSTORM-capable microscope, using the appropriate laser for excitation (e.g., 561 nm for JF 549, 640 nm for JF 646) to induce photoswitching and a lower power laser for activation if needed.[\[27\]](#)
 - Acquire a series of images (typically 10,000-50,000 frames) to capture the stochastic blinking events.
- Image Reconstruction:
 - Process the raw image data using appropriate localization software to reconstruct the super-resolved image.

dSTORM Imaging Workflow



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Caption: A simplified workflow for dSTORM imaging and image reconstruction.

Protocol: Live-Cell PALM with PA-JF Dyes and HaloTag®

This protocol describes the labeling of live cells expressing a HaloTag® fusion protein with a photoactivatable JF dye for PALM imaging.

Materials:

- Cells expressing the HaloTag®-protein of interest fusion, plated on glass-bottom dishes.
- PA-JF-HaloTag® ligand (e.g., PA-JF 549 or PA-JF 646).
- Live-cell imaging medium.
- PALM-capable microscope with appropriate lasers for activation (e.g., 405 nm) and excitation (e.g., 561 nm for PA-JF 549).[\[19\]](#)

Procedure:

- Cell Labeling:
 - Dilute the PA-JF-HaloTag® ligand to the final desired concentration (typically in the nanomolar range) in pre-warmed cell culture medium.
 - Replace the medium on the cells with the labeling medium.
 - Incubate for 15-30 minutes at 37°C and 5% CO₂.
 - Wash the cells two to three times with pre-warmed live-cell imaging medium to remove unbound ligand.
- Imaging:
 - Place the dish on the microscope stage, ensuring the cells are maintained at 37°C and 5% CO₂.
 - Locate the cells of interest using brightfield or low-intensity fluorescence.
 - Begin PALM imaging by continuously illuminating the sample with the excitation laser (e.g., 561 nm).
 - Apply a low-power activation laser (e.g., 405 nm) to sparsely and stochastically activate the PA-JF dyes. Adjust the activation laser power to maintain a low density of activated molecules per frame.

- Acquire a long series of images to capture the fluorescence from many individual molecules.
- Image Reconstruction:
 - Use single-molecule localization software to analyze the acquired image series and generate the final super-resolved PALM image.

Conclusion: The Future is Bright with Janelia Fluor Dyes

The Janelia Fluor dyes represent a significant leap forward in fluorescent probe technology, empowering researchers to visualize cellular structures and processes with unprecedented clarity.[28] Their superior brightness, photostability, and versatility have made them the probes of choice for a wide range of super-resolution microscopy applications.[8][16] As the development of new and improved JF dyes continues at the Janelia Research Campus and beyond, the future of biological imaging looks brighter than ever.[1]

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